

Essential Safety and Logistical Information for Handling Substance P(1-7)

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Compound of Interest

Compound Name: Substance P(1-7)

Cat. No.: B15616221

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For researchers, scientists, and drug development professionals, ensuring the safe and effective handling of synthetic peptides like **Substance P(1-7)** is paramount. This guide provides immediate safety protocols, operational plans for handling and disposal, and detailed procedural guidance to foster a secure laboratory environment and ensure research integrity.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure and prevent contamination when handling **Substance P(1-7)**. The following table summarizes the required PPE.[\[1\]](#)[\[2\]](#)

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against liquid splashes and chemical vapors.[1][3]
Face Shield	Recommended when there is a high risk of splashing, such as during the initial reconstitution of the lyophilized powder.[1][2]	
Body Protection	Laboratory Coat	A standard lab coat is the minimum requirement to protect clothing and skin from potential splashes.[1][2][4]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are commonly used.[2] Consider double-gloving for added protection, especially when handling concentrated solutions.[2]
Respiratory Protection	Respirator/Dust Mask	Necessary when working with the lyophilized powder to avoid inhalation of fine particles or when handling solutions in poorly ventilated areas.[1][2][3] A risk assessment should be conducted to select the appropriate type of respirator. [1]

Operational Plan: Handling, Storage, and Disposal

Proper handling, storage, and disposal are critical to maintain the stability and integrity of **Substance P(1-7)** while ensuring laboratory safety.

Receiving and Storage:

- Inspection: Upon receipt, inspect the package for any damage.
- Storage of Lyophilized Peptide: For long-term storage, keep the peptide in a tightly sealed, light-protective, and desiccated container at -20°C or -80°C.[4]
- Equilibration: Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent condensation and moisture absorption, which can degrade the peptide. [2]

Reconstitution and Aliquoting:

- Solvent Selection: The choice of solvent depends on the peptide's properties. For many peptides, sterile, distilled water is a suitable solvent.[4] For hydrophobic peptides, organic solvents like DMSO or DMF may be necessary for initial dissolution, followed by careful dilution with an aqueous buffer.[1]
- Reconstitution Technique:
 - Work in a clean, designated area, such as a laminar flow hood, to maintain sterility.
 - Slowly add the selected solvent to the vial containing the lyophilized peptide.
 - Gently swirl or vortex to dissolve the peptide completely. Avoid vigorous shaking.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is recommended to create single-use aliquots of the reconstituted solution.[4][5]
- Storage of Solutions: Store peptide solutions at -20°C or -80°C for extended periods.[4] For short-term storage, 2-8°C may be acceptable, but consult the product-specific datasheet.[5]

Disposal Plan:

- Waste Categorization: All materials that have come into contact with **Substance P(1-7)** should be considered chemical waste. This includes pipette tips, gloves, and empty vials.[1]
- Containerization: Collect all contaminated solid and liquid waste in a designated, clearly labeled hazardous waste container.[1]

- Disposal Method: Dispose of the chemical waste in accordance with all federal, state, and local environmental regulations.[3] One method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]

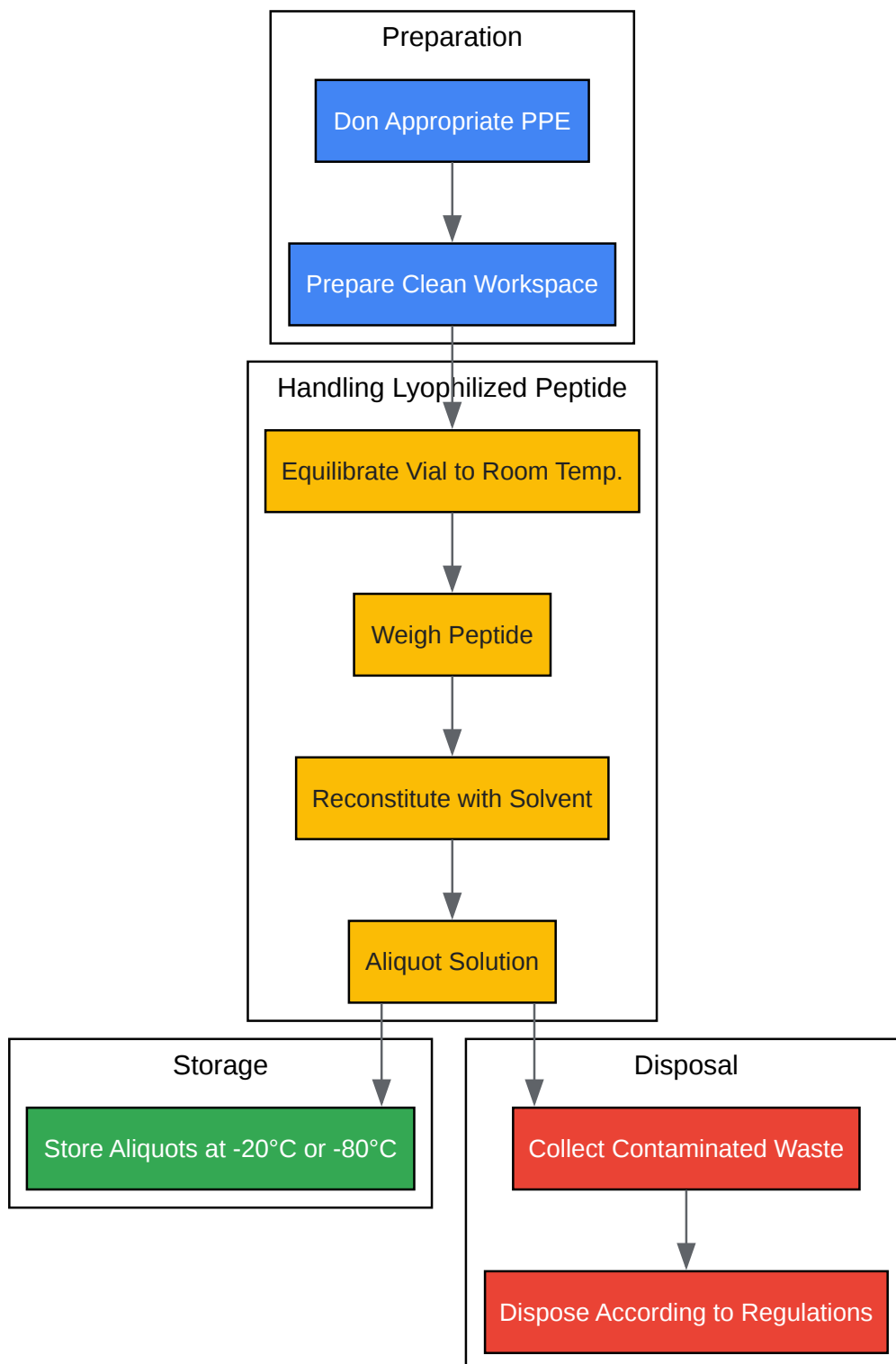
First Aid Measures

In the event of exposure, immediate action is critical.

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[3] Seek medical attention if you feel unwell.[3]
- Skin Contact: In case of skin contact, wash with plenty of water.[3] If irritation persists, seek medical attention.[6]
- Eye Contact: In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes, also under the eyelids.[7] Seek medical attention if you feel unwell.[3]
- Ingestion: If swallowed, rinse the mouth with water.[3] Do NOT induce vomiting.[6] Seek medical advice.[6]

Experimental Workflow for Safe Handling of Substance P(1-7)

Safe Handling Workflow for Substance P(1-7)

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